

N-Desmethyldofetilide Reference Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Desmethyldofetilide*

CAS No.: 176447-94-2

Cat. No.: B601676

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This document provides detailed application notes and protocols for the use of the **N-Desmethyldofetilide** reference standard. It is intended for researchers, scientists, and drug development professionals.

Certificate of Analysis (Representative)

This section provides a representative Certificate of Analysis for the **N-Desmethyldofetilide** reference standard. Actual values may vary between lots.

Table 1: Physicochemical Properties and Typical Purity

Property	Specification
Chemical Name	N-(4-(2-((2-(4-(methylsulfonamido)phenoxy)ethyl)amino)ethyl)phenyl)methanesulfonamide
Synonyms	Dofetilide Metabolite M2, UK-71,385
CAS Number	176447-94-2[1][2]
Molecular Formula	C ₁₈ H ₂₅ N ₃ O ₅ S ₂ [1]
Molecular Weight	427.54 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Methanol
Purity (by HPLC)	≥98%
Identification (by MS)	Conforms to structure
¹ H-NMR	Conforms to structure
FT-IR	Conforms to structure
Storage	Store at -20°C, protect from light

Note: Specific ¹H-NMR and FT-IR spectral data are not readily available in public databases. Users should perform their own structural confirmation to ensure the identity of the reference standard is consistent with the expected structure.

Introduction

N-Desmethyldofetilide is the principal metabolite of dofetilide, a potent Class III antiarrhythmic agent.[3] Dofetilide's therapeutic action is derived from its selective blockade of the rapid component of the delayed rectifier potassium current (I_{Kr}), which is crucial for cardiac repolarization. This ion channel is encoded by the human Ether-à-go-go-Related Gene (hERG). The metabolic conversion of dofetilide to **N-Desmethyldofetilide** occurs in the liver, primarily through N-demethylation catalyzed by the cytochrome P450 3A4 (CYP3A4) isoenzyme.[3] Although it is the major metabolite, **N-Desmethyldofetilide** exhibits significantly lower pharmacological activity at the hERG channel compared to its parent drug, dofetilide.[3]

This reference standard is essential for a variety of research applications, including:

- Identification and quantification of metabolites in both in vitro and in vivo drug metabolism studies.
- Pharmacokinetic (PK) and drug-drug interaction (DDI) research.
- Use as a starting material for the synthesis of related compounds and impurities.
- Evaluation of off-target effects in in vitro pharmacology and toxicology assays.

Experimental Protocols

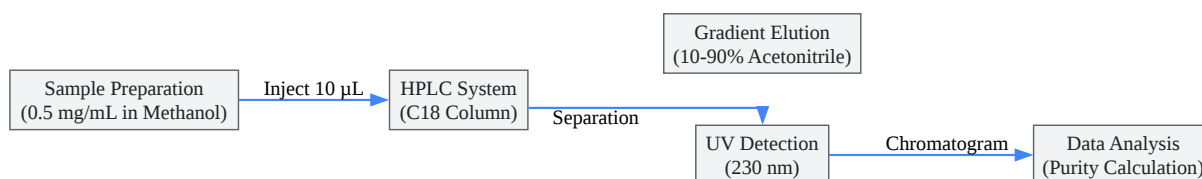
High-Performance Liquid Chromatography (HPLC) for Purity Assessment

The following protocol outlines a general method for assessing the purity of **N-Desmethyldofetilide** using reverse-phase HPLC. Optimization of this method may be necessary based on the specific instrumentation and analytical column available.

Table 2: HPLC Method Parameters

Parameter	Condition
Column	C18 reverse-phase, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Begin with 10% B, ramp to 90% B over 15 minutes, and maintain at 90% B for 5 minutes.
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 230 nm ^[4]
Injection Volume	10 µL
Sample Preparation	Prepare a 0.5 mg/mL solution of N-Desmethyldofetilide in methanol or a suitable mixture of mobile phases A and B.

Experimental Workflow for HPLC Analysis



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Caption: A typical workflow for the purity assessment of **N-Desmethyldofetilide** by HPLC.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantification in Biological Matrices

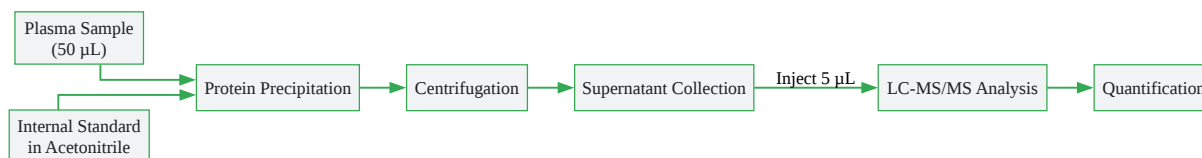
This protocol is suitable for the quantification of **N-Desmethyldofetilide** in plasma and can be adapted for other biological fluids. For accurate quantification, the use of a stable isotope-labeled internal standard, such as **N-Desmethyldofetilide-d4**, is highly recommended.

Table 3: LC-MS/MS Method Parameters

Parameter	Condition
LC System	UPLC or HPLC system
Column	C18 reverse-phase, 2.1 x 50 mm, 1.8 µm particle size
Mobile Phase A	0.1% Formic Acid in Water[3]
Mobile Phase B	0.1% Formic Acid in Acetonitrile[3]
Gradient	Start at 5% B and ramp to 95% B over 5 minutes.
Flow Rate	0.4 mL/min[3]
Column Temperature	40°C
Injection Volume	5 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)[3]
MRM Transitions	N-Desmethyldofetilide: Q1 428.1 -> Q3 (product ion)
Internal Standard: Q1 (mass) -> Q3 (product ion)	
Sample Preparation	Protein precipitation: To 50 µL of plasma, add 150 µL of acetonitrile containing the internal standard. Vortex, then centrifuge. The resulting supernatant is injected for analysis.[3]

Note: The specific Multiple Reaction Monitoring (MRM) transitions for **N-Desmethyldofetilide** and the internal standard should be optimized for the specific mass spectrometer being used.

Experimental Workflow for LC-MS/MS Analysis



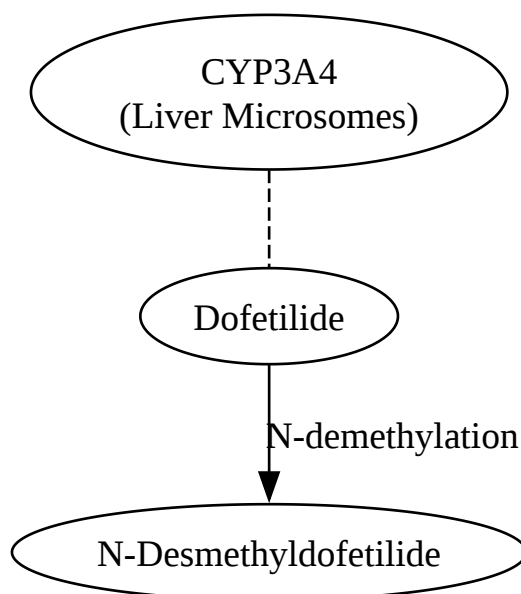
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Caption: A standard workflow for the quantification of **N-Desmethyldofetilide** in plasma.

Application Notes

In Vitro Metabolism Studies

N-Desmethyldofetilide is produced from dofetilide through CYP3A4-mediated N-demethylation.[3] This reference standard is invaluable for confirming the identity of this metabolite in in vitro systems, such as human liver microsomes or with recombinant CYP enzymes. By incubating dofetilide in these systems and analyzing the products by LC-MS/MS, the formation of **N-Desmethyldofetilide** can be accurately monitored. The reference standard is also necessary for generating a standard curve to quantify the rate of metabolite formation.



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Caption: The mechanism of action of dofetilide and **N-Desmethyldofetilide** on the hERG channel.

This assay is used to determine a test compound's ability to displace a radiolabeled hERG channel blocker, such as [³H]-dofetilide, from cell membranes expressing the hERG channel.

Table 4: hERG Radioligand Binding Assay Protocol

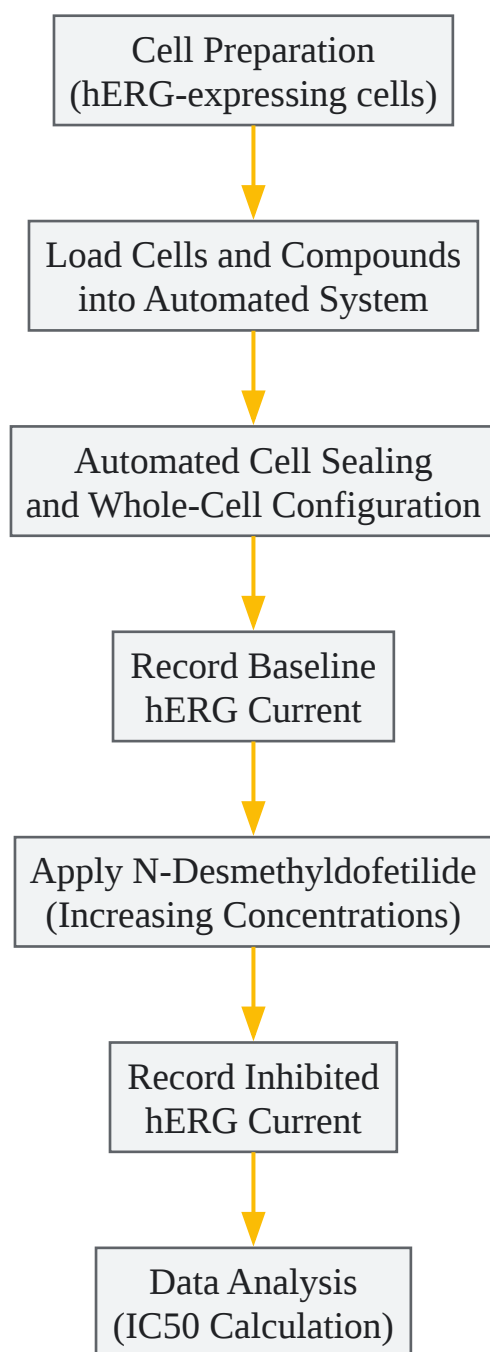
Step	Procedure
1. Reagents	- hERG-expressing cell membranes (e.g., from HEK293 cells)
- [³ H]-dofetilide (radioligand)	
- Non-labeled dofetilide (for determining non-specific binding)	
- N-Desmethyldofetilide (test compound)	
- Assay buffer (e.g., Tris-HCl, pH 7.4)	
2. Incubation	Incubate the hERG membranes, [³ H]-dofetilide, and various concentrations of N-Desmethyldofetilide for 60 minutes at 25°C.
3. Filtration	Rapidly filter the incubation mixture through a glass fiber filter to separate bound from free radioligand.
4. Washing	Wash the filters with ice-cold assay buffer to minimize non-specific binding.
5. Scintillation Counting	Measure the radioactivity retained on the filters using a scintillation counter.
6. Data Analysis	Calculate the IC ₅₀ value for N-Desmethyldofetilide by plotting the percentage of inhibition of [³ H]-dofetilide binding against the concentration of the test compound.

Automated patch-clamp systems provide a higher throughput method for measuring the inhibitory effect of **N-Desmethyldofetilide** on the hERG current in the whole-cell voltage-clamp configuration.

Table 5: Automated Patch-Clamp Electrophysiology Protocol

Step	Procedure
1. Cell Preparation	Utilize a cell line that stably expresses the hERG channel (e.g., HEK293 or CHO cells) and prepare a single-cell suspension.
2. Solutions	Use external and internal solutions with specific ionic compositions to effectively isolate the hERG current.
3. Voltage Protocol	Employ a voltage-clamp protocol specifically designed to elicit and measure the hERG current.
4. Compound Application	Perfuse the cells with progressively increasing concentrations of N-Desmethyldofetilide.
5. Data Acquisition	Record the hERG current at each concentration of the test compound.
6. Data Analysis	Analyze the reduction in the hERG current amplitude to calculate the IC ₅₀ value for N-Desmethyldofetilide.

Experimental Workflow for Automated Patch-Clamp



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Caption: A generalized workflow for assessing hERG channel inhibition using an automated patch-clamp system.

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References

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- [4. ¹H NMR Spectrum \(1D, 500 MHz, CDCl₃, experimental\) \(FDB006404\) - FooDB \[foodb.ca\]](#)
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